

Isotopic purity of Fmoc-D-Phe-OH-d8

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Compound of Interest

Compound Name: *Fmoc-D-Phe-OH-d8*

Cat. No.: *B12403950*

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An In-Depth Technical Guide to the Isotopic Purity of **Fmoc-D-Phe-OH-d8**

For researchers, scientists, and drug development professionals, the precise characterization of isotopically labeled compounds is paramount for ensuring the accuracy and reproducibility of experimental results. This technical guide provides a comprehensive overview of the isotopic purity of Fmoc-D-phenylalanine-d8 (**Fmoc-D-Phe-OH-d8**), a deuterated amino acid derivative widely used in mass spectrometry-based proteomics, nuclear magnetic resonance (NMR) studies, and as an internal standard in pharmacokinetic analyses.

Data Presentation

The quantitative data for **Fmoc-D-Phe-OH-d8** is summarized in the tables below. Table 1 outlines the general physicochemical properties, while Table 2 provides a representative isotopic purity analysis. It is important to note that the isotopic distribution can vary between different synthetic batches, and users should always refer to the Certificate of Analysis provided by the supplier for lot-specific data.

Table 1: Physicochemical Properties of **Fmoc-D-Phe-OH-d8**

Property	Value
Chemical Name	N-(9-Fluorenylmethoxycarbonyl)-D-phenylalanine-d8
Synonyms	Fmoc-D-Phe-OH-d8, Fmoc-D-phenylalanine (ring-d5, α -d1, β -d2)
Molecular Formula	C ₂₄ H ₁₃ D ₈ NO ₄
Molecular Weight	395.48 g/mol
CAS Number	86123-10-6 (unlabeled), 1353853-39-0 (labeled, for L-isomer)
Appearance	White to off-white powder
Chemical Purity	≥98%
Storage Conditions	Store at 2-8°C, desiccated and protected from light.

Table 2: Representative Isotopic Purity of **Fmoc-D-Phe-OH-d8**

Isotopic Species	Abbreviation	Representative Abundance (%)
Deuterium (d8)	d8	> 98%
Deuterium (d7)	d7	< 2%
Deuterium (d6)	d6	< 0.5%
Unlabeled (d0)	d0	< 0.1%

Note: The data in this table is representative and may not reflect the exact isotopic distribution of a specific product lot.

Experimental Protocols

The isotopic purity of **Fmoc-D-Phe-OH-d8** is typically determined using mass spectrometry and NMR spectroscopy.

Determination of Isotopic Purity by Mass Spectrometry (MS)

Mass spectrometry is a highly sensitive technique used to determine the isotopic distribution of a labeled compound.

Methodology:

- **Sample Preparation:** A dilute solution of **Fmoc-D-Phe-OH-d8** is prepared in a suitable solvent, such as acetonitrile or methanol.
- **Instrumentation:** A high-resolution mass spectrometer, such as a time-of-flight (TOF) or Orbitrap instrument, is used for analysis.
- **Ionization:** Electrospray ionization (ESI) is a common method for generating ions of the analyte.
- **Data Acquisition:** The mass spectrum is acquired in full scan mode to observe the molecular ion cluster.
- **Data Analysis:** The relative intensities of the peaks corresponding to the different isotopic species (d8, d7, d6, etc.) are measured to calculate the isotopic distribution.

Confirmation of Deuteration by Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is used to confirm the positions of the deuterium atoms and to assess the degree of deuteration.

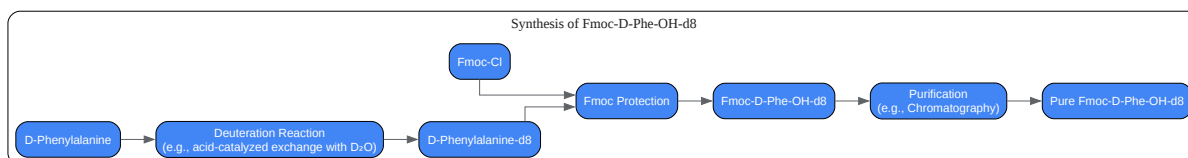
Methodology:

- **Sample Preparation:** A solution of **Fmoc-D-Phe-OH-d8** is prepared in a suitable deuterated solvent (e.g., DMSO-d6 or CDCl₃).

- ^1H NMR Spectroscopy: The absence of signals in the regions corresponding to the aromatic and aliphatic protons of the phenylalanine moiety confirms a high level of deuteration.
- ^2H NMR Spectroscopy: The presence of signals in the deuterium spectrum confirms the incorporation of deuterium into the molecule.
- ^{13}C NMR Spectroscopy: The carbon signals for the deuterated positions will show coupling to deuterium, resulting in characteristic multiplets.

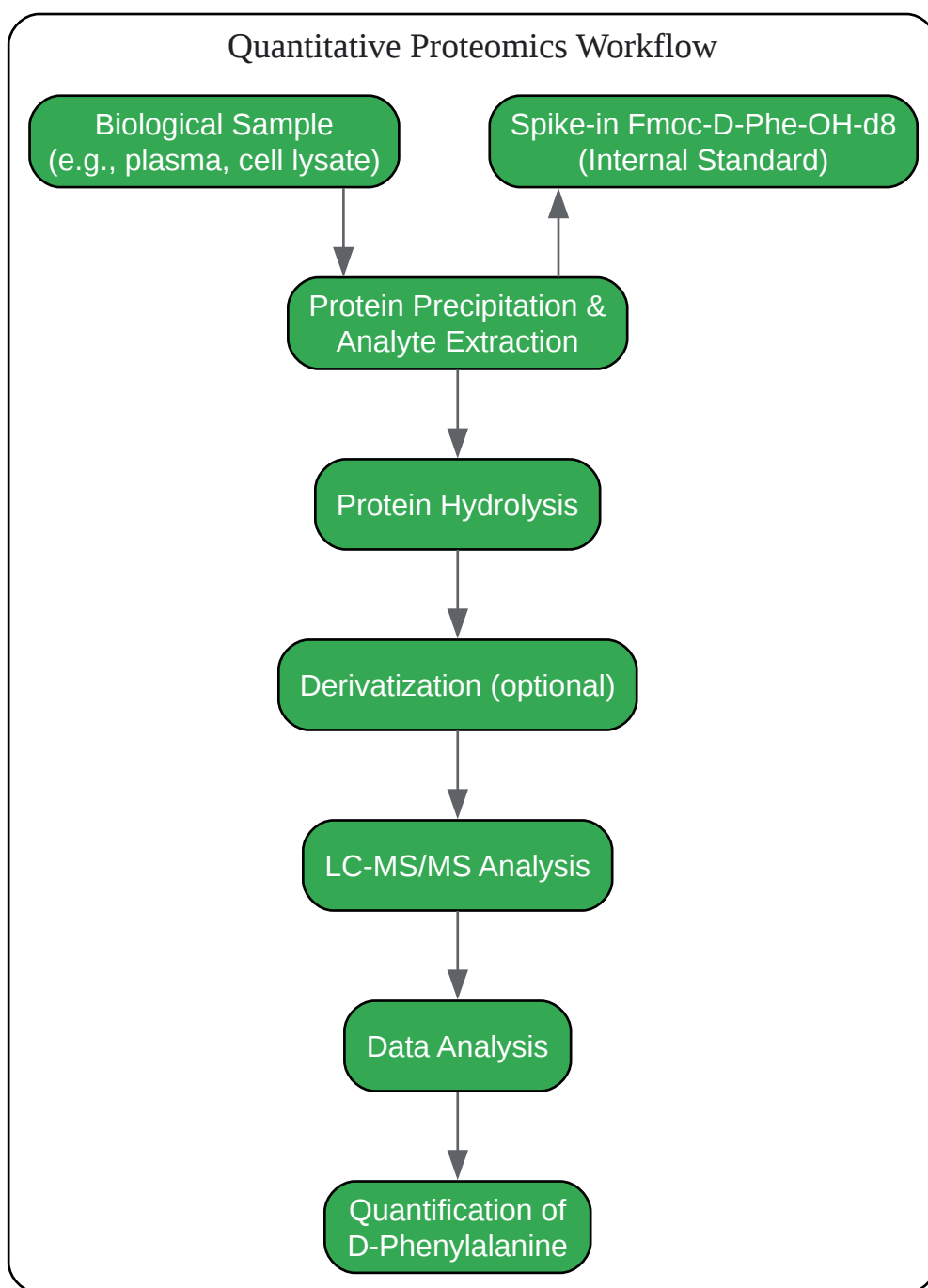
Mandatory Visualization

The following diagrams illustrate a general workflow for the synthesis and a typical application of **Fmoc-D-Phe-OH-d8**.



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Caption: General synthetic workflow for **Fmoc-D-Phe-OH-d8**.



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Caption: Use of **Fmoc-D-Phe-OH-d8** in quantitative proteomics.

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